

An In-depth Technical Guide to 4-Bromo-1-methoxy-2-(methoxymethoxy)benzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromo-1-methoxy-2-(methoxymethoxy)benzene

CAS No.: 623550-16-3

Cat. No.: B1279649

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-1-methoxy-2-(methoxymethoxy)benzene is a substituted aromatic compound of significant interest in synthetic organic chemistry. Its utility primarily lies in its role as a versatile intermediate in the construction of more complex molecular architectures, particularly in the pharmaceutical and fine chemical industries. The strategic placement of a bromine atom, a methoxy group, and a methoxymethyl (MOM) ether protecting group on the benzene ring provides a unique combination of reactivity and stability, allowing for selective chemical transformations.

This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and analytical characterization of **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene**, offering field-proven insights for its effective utilization in research and development.

Physicochemical Properties

The physical and chemical properties of **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene** are foundational to its handling, storage, and application in synthesis. While experimentally determined data for this specific compound is not widely published, its properties can be reliably predicted based on its structure and data from closely related analogues.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ BrO ₃	[1]
Molecular Weight	247.09 g/mol	[1]
CAS Number	623550-16-3	[1]
Appearance	Predicted: Colorless to light yellow oil or low-melting solid	Inferred from related compounds
Boiling Point	Predicted: >250 °C at 760 mmHg	Inferred from related compounds
Melting Point	Predicted: <25 °C	Inferred from related compounds
Solubility	Predicted: Soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, THF). Insoluble in water.	Inferred from related compounds

Synthesis of 4-Bromo-1-methoxy-2-(methoxymethoxy)benzene

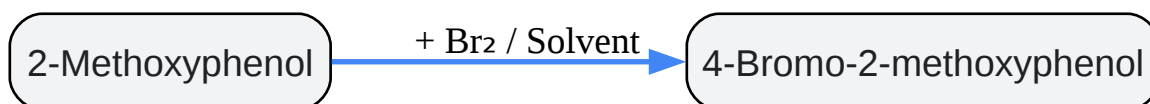
The synthesis of **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene** is logically approached as a two-step sequence starting from the commercially available 2-methoxyphenol (guaiacol). This strategy involves an initial regioselective bromination followed by the protection of the phenolic hydroxyl group.

Step 1: Synthesis of 4-Bromo-2-methoxyphenol

The first step is the electrophilic aromatic substitution of 2-methoxyphenol. The electron-donating hydroxyl and methoxy groups are ortho-, para-directing. Due to steric hindrance from the methoxy group at the ortho position, bromination occurs preferentially at the para position relative to the strongly activating hydroxyl group.[2]

e.g., Acetic Acid

Br₂



[Click to download full resolution via product page](#)

Synthesis of 4-Bromo-2-methoxyphenol.

Experimental Protocol: Synthesis of 4-Bromo-2-methoxyphenol

- **Reaction Setup:** In a well-ventilated fume hood, dissolve 2-methoxyphenol (1.0 eq.) in a suitable solvent such as glacial acetic acid or a chlorinated solvent like dichloromethane in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- **Bromination:** Cool the solution in an ice bath (0-5 °C). Slowly add a solution of bromine (1.0-1.1 eq.) in the same solvent dropwise to the stirred solution. The addition rate should be controlled to maintain the reaction temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to neutralize any remaining bromine.

- Extraction: Extract the product into an organic solvent such as ethyl acetate. Wash the organic layer with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization to afford pure 4-Bromo-2-methoxyphenol.

Step 2: Synthesis of 4-Bromo-1-methoxy-2-(methoxymethoxy)benzene

The second step involves the protection of the phenolic hydroxyl group of 4-Bromo-2-methoxyphenol as a methoxymethyl (MOM) ether. This is a standard protection strategy that prevents the acidic proton of the phenol from interfering in subsequent reactions.[3]

e.g., DCM

MOM-Cl, Base (e.g., DIPEA)



[Click to download full resolution via product page](#)

MOM Protection of 4-Bromo-2-methoxyphenol.

Experimental Protocol: MOM Protection of 4-Bromo-2-methoxyphenol

- Reaction Setup: In a dry, inert atmosphere (e.g., nitrogen or argon), dissolve 4-Bromo-2-methoxyphenol (1.0 eq.) in an anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).
- Addition of Base: Add a non-nucleophilic base, such as N,N-diisopropylethylamine (DIPEA) (1.5-2.0 eq.), to the solution and stir.

- Addition of MOM-Cl: Cool the mixture in an ice bath and add chloromethyl methyl ether (MOM-Cl) (1.2-1.5 eq.) dropwise. Caution: MOM-Cl is a potent carcinogen and should be handled with extreme care in a well-ventilated fume hood.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir until completion, as monitored by TLC.
- Work-up: Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extraction: Extract the product with an organic solvent. Wash the organic layer with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo. The resulting crude product can be purified by flash column chromatography on silica gel to yield **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene**.^[3]

Reactivity and Synthetic Applications

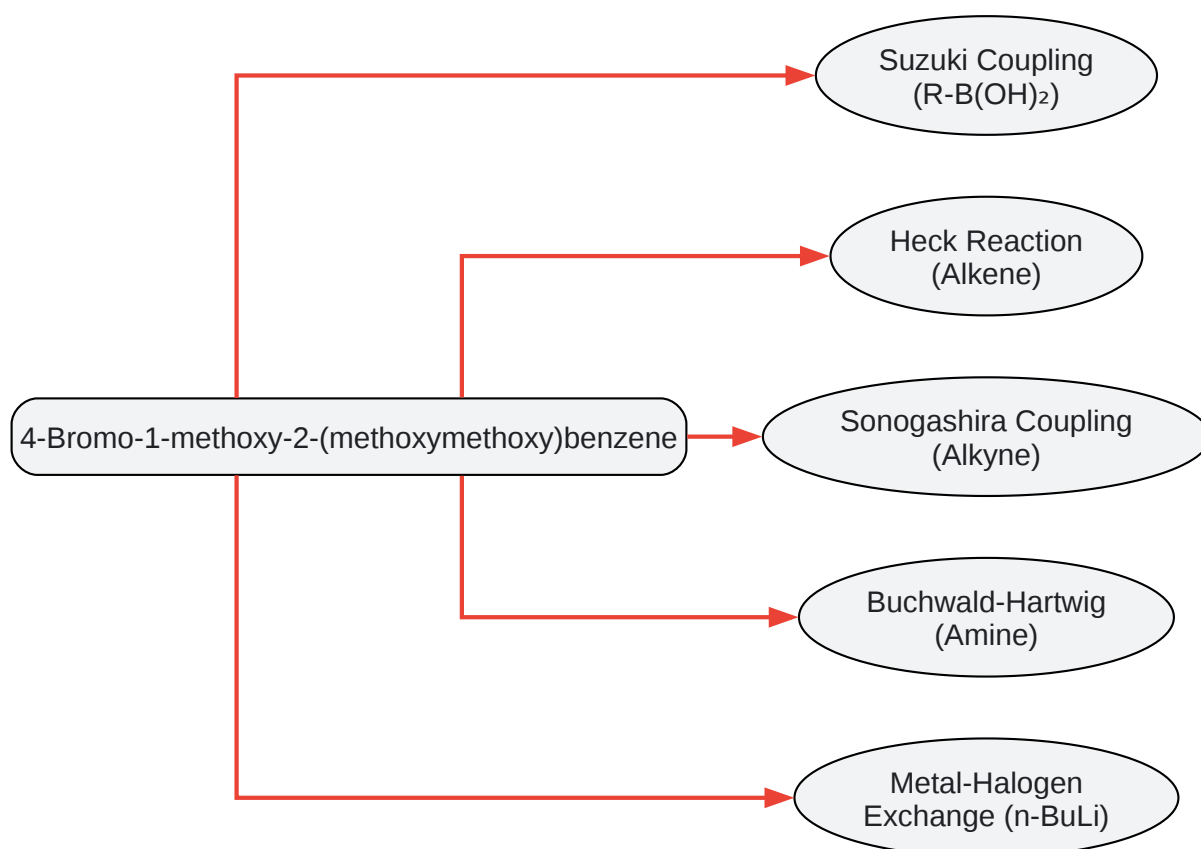
The chemical reactivity of **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene** is defined by its three key functional groups: the aryl bromide, the MOM-protected phenol, and the methoxy group.

Reactions at the Aryl Bromide Position

The bromine atom serves as a versatile handle for a variety of carbon-carbon and carbon-heteroatom bond-forming reactions, most notably palladium-catalyzed cross-coupling reactions.

- Suzuki-Miyaura Coupling: The aryl bromide can be readily coupled with boronic acids or their esters to form biaryl structures.
- Heck Reaction: It can undergo coupling with alkenes to introduce vinyl groups.
- Sonogashira Coupling: Reaction with terminal alkynes provides access to arylethynyl compounds.
- Buchwald-Hartwig Amination: This allows for the formation of carbon-nitrogen bonds.

- Metal-Halogen Exchange: Treatment with strong bases like n-butyllithium at low temperatures can generate an aryllithium species, which can then be reacted with various electrophiles.



[Click to download full resolution via product page](#)

Reactivity of the Aryl Bromide Moiety.

The Methoxymethyl (MOM) Protecting Group

The MOM ether is a robust protecting group, stable to a wide range of nucleophilic and basic conditions, making it compatible with many of the cross-coupling reactions mentioned above. Its primary role is to mask the acidic phenolic proton.

Deprotection of the MOM Group

The MOM group is typically removed under acidic conditions. The lability of the MOM ether can be tuned by the choice of acid and reaction conditions, allowing for selective deprotection in the presence of other acid-sensitive groups.

Experimental Protocol: Deprotection of the MOM Group

- **Reaction Setup:** Dissolve the MOM-protected compound in a suitable protic solvent, such as methanol or isopropanol.
- **Acid Addition:** Add a catalytic amount of a strong acid, such as hydrochloric acid or p-toluenesulfonic acid. Alternatively, milder acidic reagents like silica-supported sodium hydrogen sulfate can be employed for more sensitive substrates.^[4]
- **Reaction Monitoring:** Stir the reaction at room temperature or with gentle heating, monitoring its progress by TLC.
- **Work-up:** Upon completion, neutralize the acid with a mild base (e.g., saturated aqueous sodium bicarbonate solution).
- **Extraction and Purification:** Extract the deprotected phenol into an organic solvent, wash with water and brine, dry, and concentrate. Purify as necessary.

Analytical Characterization

While a specific, published spectrum for **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene** is not readily available, the expected spectral data can be predicted based on its structure.

- **¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the two methoxy groups, and the methylene protons of the MOM group. The aromatic protons will exhibit coupling patterns consistent with a 1,2,4-trisubstituted benzene ring.
- **¹³C NMR:** The carbon NMR spectrum will show characteristic signals for the aromatic carbons, with the carbon attached to the bromine atom being significantly influenced by the halogen's electronegativity and the carbons attached to the oxygen atoms shifted downfield.

- IR Spectroscopy: The infrared spectrum will likely display characteristic C-O stretching frequencies for the ether linkages and aromatic C-H and C=C stretching vibrations.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak and a characteristic isotopic pattern due to the presence of bromine (^{79}Br and ^{81}Br in approximately a 1:1 ratio).

Safety and Handling

As a brominated aromatic compound and a derivative of the carcinogenic MOM-Cl, **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene** should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear standard laboratory PPE, including safety glasses, gloves, and a lab coat.
- Handling: Handle in a well-ventilated fume hood, especially during synthesis and purification, to avoid inhalation of vapors. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Conclusion

4-Bromo-1-methoxy-2-(methoxymethoxy)benzene is a valuable and versatile building block in organic synthesis. Its synthesis from readily available starting materials is straightforward, and its chemical reactivity allows for a wide range of subsequent transformations. A thorough understanding of its properties, synthesis, and reactivity, as outlined in this guide, is essential for its successful application in the development of novel pharmaceuticals and other complex organic molecules.

References

- PubChem. (n.d.). **4-Bromo-1-methoxy-2-(methoxymethoxy)benzene**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Total Synthesis. (n.d.). MOM Protecting Group: MOM Protection & Deprotection Mechanism. Retrieved from [\[Link\]](#)

- Organic Chemistry Portal. (n.d.). MOM Ethers. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-Bromo-1-methoxy-2-(methoxymethoxy)benzene | C₉H₁₁BrO₃ | CID 11736734 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. total-synthesis.com [total-synthesis.com]
- 4. MOM Ethers [organic-chemistry.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-1-methoxy-2-(methoxymethoxy)benzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1279649/docs#an-in-depth-technical-guide-to-4-bromo-1-methoxy-2-methoxymethoxy-benzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)